

In-Depth Technical Guide to Tetraheptylammonium Iodide (CAS 3535-83-9)

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Compound of Interest

Compound Name: *tetraheptylazanium iodide*

Cat. No.: *B1329736*

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Introduction

Tetraheptylammonium iodide, with the CAS number 3535-83-9, is a quaternary ammonium salt. This document provides a comprehensive technical overview of its properties, synthesis, and key applications, with a focus on its utility in research and development.

Chemical Identity and Physicochemical Properties

Tetraheptylammonium iodide is a white to off-white crystalline solid.^[1] It is characterized by a central nitrogen atom bonded to four heptyl chains, with an iodide counter-ion.^[1] This structure imparts both lipophilic and hydrophilic characteristics, making it a versatile compound in various chemical systems.

Physicochemical Data

The key physicochemical properties of Tetraheptylammonium iodide are summarized in the table below. It is important to note that while some data are readily available, specific values for properties such as density and precise solubility in various solvents are not consistently reported in the literature. The compound is generally described as being soluble in polar organic solvents.^[1]

Property	Value	Reference
Molecular Formula	C ₂₈ H ₆₀ IN	
Molecular Weight	537.69 g/mol	
Melting Point	121-126 °C	[2]
LogP (octanol/water)	6.68880	[2]
Appearance	White to off-white crystalline powder	[1]
Solubility	Soluble in polar organic solvents	[1]
Hygroscopicity	Hygroscopic	[2]

Spectral Data

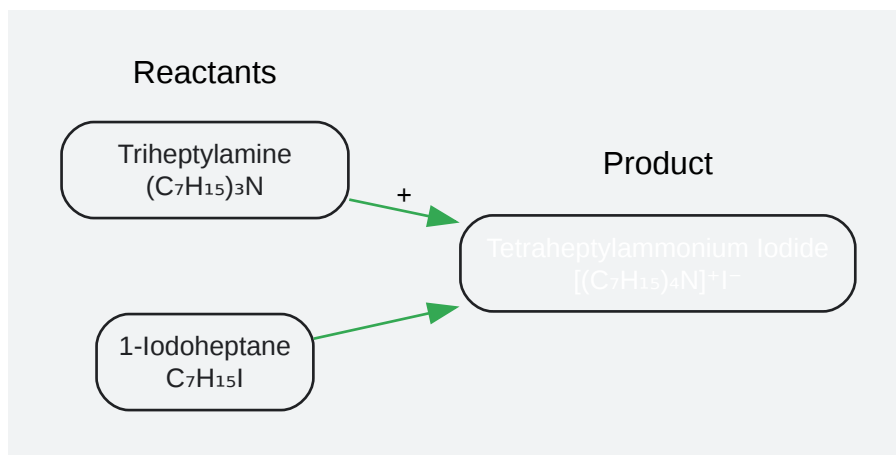
Spectral analysis is crucial for the identification and characterization of Tetraheptylammonium iodide.

- ¹H NMR Spectrum: A proton nuclear magnetic resonance (¹H NMR) spectrum is available for Tetraheptylammonium iodide, which can be used to confirm the presence and structure of the heptyl chains.[3]
- Mass Spectrum: The mass spectrum of Tetraheptylammonium iodide has been reported, providing information on its molecular weight and fragmentation pattern.[4][5]
- Infrared (IR) Spectrum: Infrared spectroscopy can be used to identify the characteristic vibrational modes of the molecule. An IR spectrum for Tetraheptylammonium iodide has been documented.[6]

Synthesis

The primary method for synthesizing Tetraheptylammonium iodide is the Menshutkin reaction. This reaction involves the alkylation of a tertiary amine (triheptylamine) with an alkyl halide (1-iodoheptane).

Reaction Scheme: The Menshutkin Reaction



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Caption: Synthesis of Tetraheptylammonium Iodide via the Menshutkin Reaction.

Experimental Protocol (Representative)

While a specific detailed protocol for Tetraheptylammonium iodide is not readily available in the cited literature, a general procedure for the synthesis of tetraalkylammonium halides via the Menshutkin reaction is as follows. This protocol is based on the synthesis of analogous compounds and should be adapted and optimized for the specific reactants.^[7]

Materials:

- Triheptylamine
- 1-Iodoheptane
- A suitable polar aprotic solvent (e.g., acetone, acetonitrile)
- Diethyl ether (for precipitation/washing)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve triheptylamine in the chosen solvent.

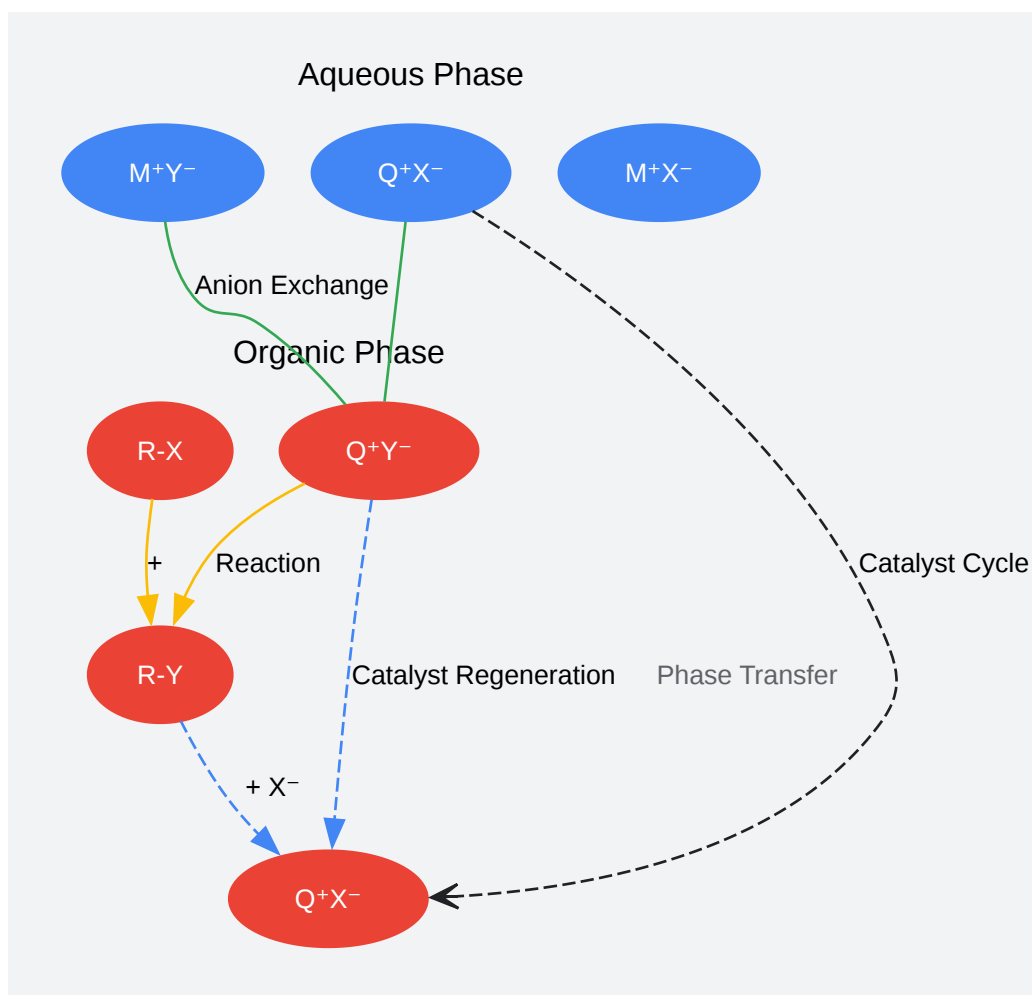
- Slowly add a stoichiometric amount of 1-iodoheptane to the stirred solution. The reaction can be exothermic, so controlled addition is recommended.
- Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- The product may precipitate out of the solution upon cooling. If not, add diethyl ether to induce precipitation.
- Collect the solid product by vacuum filtration and wash with cold diethyl ether.
- Dry the product under vacuum to remove residual solvent.
- The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/ether).

Applications

Tetraheptylammonium iodide has several key applications in research and industry, primarily stemming from its properties as a phase-transfer catalyst and a surfactant.

Phase-Transfer Catalysis

As a phase-transfer catalyst (PTC), Tetraheptylammonium iodide facilitates the reaction between reactants that are in different, immiscible phases (typically an aqueous and an organic phase). The lipophilic tetraheptylammonium cation can transport an anion from the aqueous phase into the organic phase, where it can react with an organic substrate.



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Caption: General Mechanism of Phase-Transfer Catalysis.

The following is a general protocol for a nucleophilic substitution reaction using a tetraalkylammonium iodide as a phase-transfer catalyst. This protocol is based on similar reactions and should be optimized for specific substrates and desired products.[8]

Materials:

- Organic substrate (e.g., an alkyl halide)
- Nucleophile (e.g., sodium cyanide, in aqueous solution)
- Tetraheptylammonium iodide (catalytic amount, e.g., 1-5 mol%)

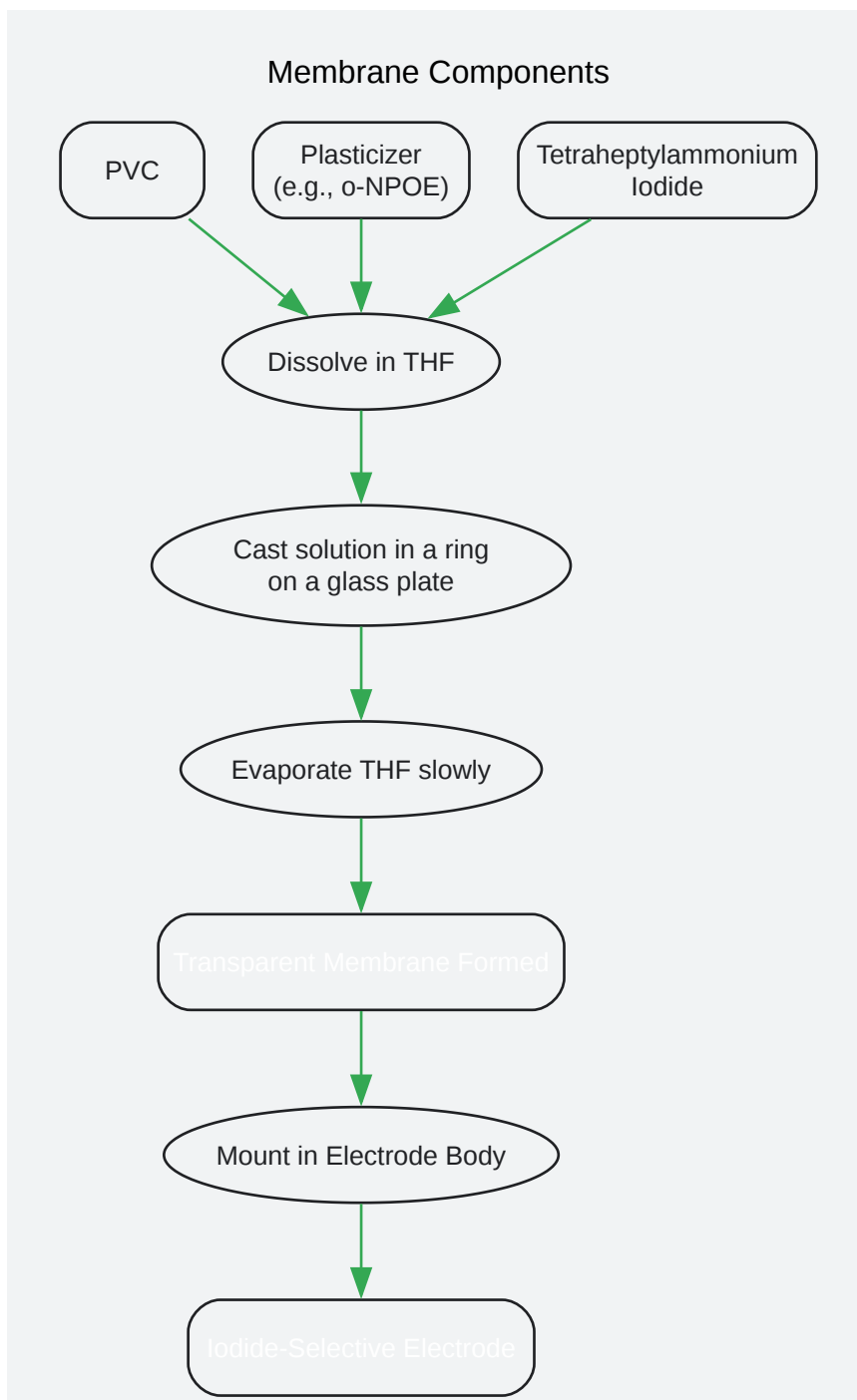
- Organic solvent (e.g., toluene, dichloromethane)

Procedure:

- In a round-bottom flask, combine the organic substrate, the organic solvent, and the aqueous solution of the nucleophile.
- Add the catalytic amount of Tetraheptylammonium iodide to the biphasic mixture.
- Stir the mixture vigorously at the desired reaction temperature. Vigorous stirring is essential to maximize the interfacial area between the two phases.
- Monitor the reaction progress by a suitable analytical technique (e.g., GC, TLC, HPLC).
- Upon completion, stop the reaction and separate the organic and aqueous layers.
- Wash the organic layer with water and then with brine to remove any residual inorganic salts.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 , Na_2SO_4).
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the product by an appropriate method, such as distillation or column chromatography.

Electrochemistry

Tetraheptylammonium iodide can be used in the fabrication of ion-selective electrodes (ISEs), particularly for the detection of iodide ions. The lipophilic nature of the tetraheptylammonium cation allows for the incorporation of the ionophore into a polymeric membrane.



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Caption: Workflow for the preparation of an Iodide-Selective Electrode.

Biological Applications

Due to their amphiphilic nature, quaternary ammonium salts like Tetraheptylammonium iodide can interact with biological membranes. This property is exploited in studies of membrane permeability and as antimicrobial agents. The long alkyl chains can insert into the lipid bilayer, potentially disrupting membrane integrity.

A common method to assess membrane disruption is to measure the leakage of a fluorescent dye from liposomes. The following is a generalized protocol.^[9]

Materials:

- Lipid (e.g., phosphatidylcholine) to form liposomes
- Fluorescent dye (e.g., calcein)
- Tetraheptylammonium iodide solution of known concentration
- Buffer solution
- Size-exclusion chromatography column
- Fluorometer

Procedure:

- **Liposome Preparation:** Prepare liposomes encapsulating a self-quenching concentration of the fluorescent dye. This is typically done by drying a lipid film, hydrating it with the dye solution, and then extruding it through a membrane of a specific pore size to create unilamellar vesicles.
- **Purification:** Separate the dye-loaded liposomes from the unencapsulated dye using a size-exclusion chromatography column.
- **Fluorescence Assay:** a. Dilute the purified liposomes in a buffer solution in a cuvette. b. Measure the baseline fluorescence. c. Add a known concentration of the Tetraheptylammonium iodide solution to the cuvette. d. Monitor the increase in fluorescence over time. Disruption of the liposome membrane will cause the encapsulated dye to leak out and become de-quenched, resulting in an increase in fluorescence. e. To determine the

maximum fluorescence (100% leakage), add a detergent (e.g., Triton X-100) to completely lyse the liposomes.

- Data Analysis: Calculate the percentage of dye leakage at different concentrations of Tetraheptylammonium iodide and at various time points.

Safety and Handling

Tetraheptylammonium iodide should be handled with care. It is advisable to consult the Safety Data Sheet (SDS) before use. As a quaternary ammonium salt, it may cause skin and eye irritation. Appropriate personal protective equipment, including gloves and safety glasses, should be worn. It is also noted to be hygroscopic and should be stored in a dry environment.

[2]

Conclusion

Tetraheptylammonium iodide (CAS 3535-83-9) is a valuable quaternary ammonium salt with diverse applications, most notably as a phase-transfer catalyst. Its synthesis is straightforward via the Menshutkin reaction. While there is a good understanding of its properties and uses, further research to quantify certain physicochemical properties, such as density and solubility, and to develop specific experimental protocols for its various applications would be beneficial for the scientific community.

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